

Comprehensive Safety and Handling Protocol for Agomelatine

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Compound of Interest

Compound Name: Agomelatine

Cat. No.: B1665654

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This guide provides essential safety, handling, and disposal protocols for **Agomelatine**, tailored for research and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Agomelatine is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[1][2] It is also very toxic to aquatic life with long-lasting effects.[1][3][4] Therefore, stringent safety measures are necessary during its handling and disposal.

Hazard Identification and Personal Protective Equipment

A thorough understanding of the hazards associated with **Agomelatine** is fundamental to safe handling. The following table summarizes its hazard classifications.

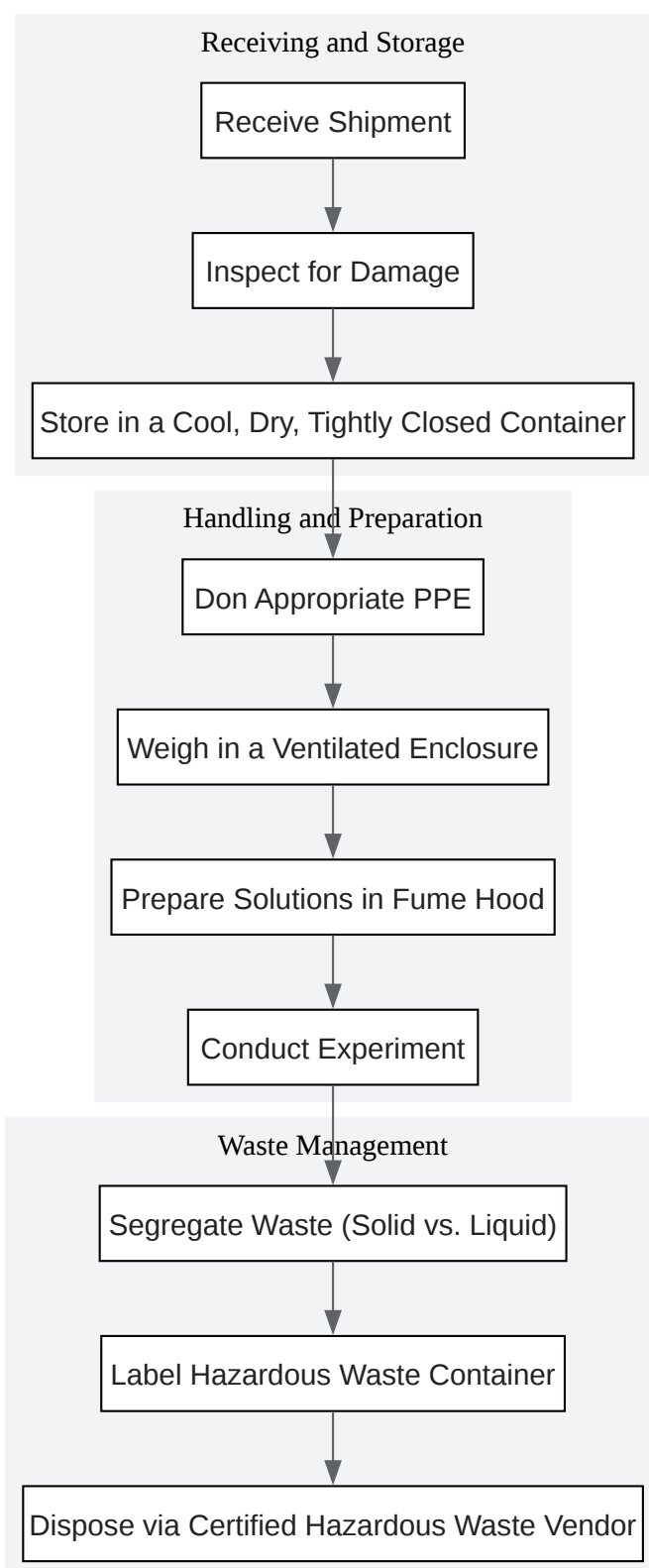
Hazard Class	GHS Classification	Description
Acute Oral Toxicity	Category 4	Harmful if swallowed.[1]
Skin Irritation	Category 2	Causes skin irritation.[1]
Eye Irritation	Category 2A	Causes serious eye irritation. [1]
Specific Target Organ Toxicity	Single Exposure, Category 3	May cause respiratory irritation.[1]
Acute Aquatic Toxicity	Category 1	Very toxic to aquatic life.[1][4]
Chronic Aquatic Toxicity	Category 1 or 2	Toxic to aquatic life with long-lasting effects.[1][3]

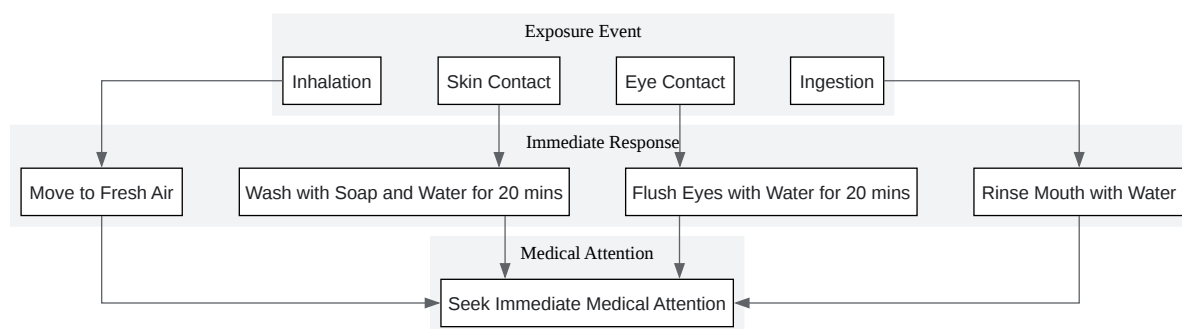
To mitigate these risks, appropriate Personal Protective Equipment (PPE) must be worn. The level of PPE required depends on the nature of the handling procedure.

Operation	Minimum PPE Requirements
Unpacking and Storage	Safety glasses, lab coat, and nitrile gloves.
Weighing and Aliquoting	Safety goggles, lab coat, double nitrile gloves, and a NIOSH-approved respirator if not handled in a fume hood.[2]
Solution Preparation	Chemical splash goggles, lab coat, and nitrile gloves.
In-vitro/In-vivo Studies	Safety glasses, lab coat, and nitrile gloves.
Waste Disposal	Safety goggles, lab coat, and heavy-duty gloves.

Operational Plan for Safe Handling

A systematic approach to handling **Agomelatine** is crucial for minimizing exposure risks. The following workflow outlines the key steps from receipt to disposal.





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